

An In-depth Technical Guide to 2-(Methoxymethyl)morpholine Hydrochloride

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Compound of Interest

Compound Name: 2-(Methoxymethyl)morpholine
hydrochloride

Cat. No.: B178433

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological significance of **2-(Methoxymethyl)morpholine hydrochloride**. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development.

Core Compound Data

A summary of the key quantitative data for **2-(Methoxymethyl)morpholine hydrochloride** is presented below.

Property	Value	Reference
Molecular Formula	C6H14ClNO2	[1]
Molecular Weight	167.63 g/mol	[1]
Physical Form	Solid	[2]
Purity	Typically ≥95%	[2]
Storage	Room Temperature, Sealed in Dry Conditions	

Synthesis and Characterization

While specific synthetic procedures for **2-(Methoxymethyl)morpholine hydrochloride** are proprietary, a general representative protocol can be adapted from the synthesis of structurally similar morpholine derivatives.

Representative Experimental Protocol: Synthesis of a 2-(Alkoxymethyl)morpholine Hydrochloride Derivative

A representative synthesis for a related compound, 2-(7-indenyloxymethyl)morpholine hydrochloride, involves the deprotection of a protected morpholine precursor in an acidic ethanolic solution. The following is an illustrative procedure that could be adapted for the synthesis of **2-(methoxymethyl)morpholine hydrochloride** from a suitable protected intermediate.

Materials:

- Protected 2-(methoxymethyl)morpholine precursor
- 0.5 N Hydrochloric acid
- Ethanol
- Chloroform
- Anhydrous magnesium sulfate
- Acetone

Procedure:

- A solution of the protected 2-(methoxymethyl)morpholine precursor is prepared in a mixture of 0.5 N hydrochloric acid and ethanol.
- The solution is refluxed for several hours to facilitate the removal of the protecting group.^[3]
- After cooling, the ethanol is removed under reduced pressure.^[3]

- The resulting aqueous solution is subjected to a liquid-liquid extraction with chloroform.[3]
- The combined organic extracts are dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated to yield a crude product.[3]
- The final product, **2-(Methoxymethyl)morpholine hydrochloride**, is precipitated from a solvent such as acetone and collected by filtration.[3]

Analytical Characterization

The structural confirmation and purity assessment of **2-(Methoxymethyl)morpholine hydrochloride** would typically involve a suite of analytical techniques:

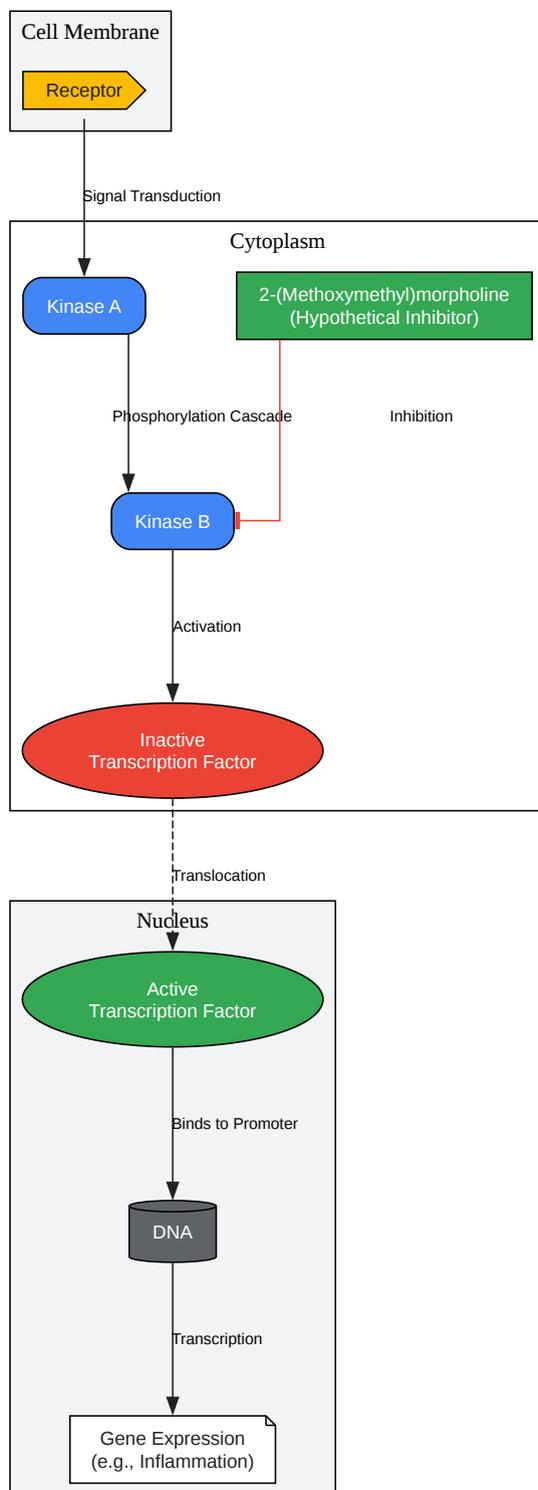
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR are crucial for elucidating the chemical structure. The characteristic signals for the morpholine ring protons and carbons, as well as the methoxymethyl substituent, would be expected. For morpholine itself, a distinct pattern is often observed in NMR spectra.[4]
- Mass Spectrometry (MS): Mass spectrometry would be used to confirm the molecular weight of the compound. A common method for analyzing morpholine derivatives is Gas Chromatography-Mass Spectrometry (GC-MS), often after a derivatization step.[5]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the functional groups present in the molecule.

Potential Biological Significance and Signaling Pathways

Morpholine and its derivatives are recognized as privileged scaffolds in medicinal chemistry, exhibiting a wide array of biological activities.[6][7] These activities include anticancer, anti-inflammatory, antimicrobial, and antiviral properties.[7] While the specific biological targets and signaling pathways for **2-(Methoxymethyl)morpholine hydrochloride** are not extensively documented in publicly available literature, we can extrapolate potential mechanisms based on the activities of other morpholine-containing compounds.

For instance, some morpholine derivatives have been shown to act as inhibitors of various enzymes or to interact with specific receptors, thereby modulating downstream signaling

ascades. A hypothetical signaling pathway that could be influenced by a biologically active morpholine derivative is depicted below. This diagram illustrates a generic pathway where the compound could inhibit a kinase, leading to the downstream regulation of transcription factors involved in cellular processes like inflammation or proliferation.



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Caption: Hypothetical signaling pathway showing potential inhibition by a morpholine derivative.

Experimental Workflow: From Synthesis to Analysis

The overall workflow for the synthesis and characterization of **2-(Methoxymethyl)morpholine hydrochloride** is a systematic process that ensures the production of a well-characterized compound for further research. The following diagram outlines a typical workflow.



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Caption: A typical experimental workflow for the synthesis and analysis of a chemical compound.

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